

Application Notes and Protocols for KLF10-IN-1 in High-Throughput Screening

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Compound of Interest

Compound Name: KLF10-IN-1

Cat. No.: B2499035

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These application notes provide researchers, scientists, and drug development professionals with detailed protocols for utilizing **KLF10-IN-1**, a known inhibitor of Krüppel-like factor 10 (KLF10), in high-throughput screening (HTS) assays.

Introduction

Krüppel-like factor 10 (KLF10), also known as TGF- β inducible early gene 1 (TIEG1), is a zinc-finger transcription factor that plays a crucial role in various cellular processes, including cell proliferation, differentiation, and apoptosis.[1][2] It is a key component of the Transforming Growth Factor-beta (TGF- β) signaling pathway, where it can act as both a target and a regulator.[1][3] Dysregulation of KLF10 has been implicated in several diseases, including cancer, cardiac hypertrophy, and diabetic retinopathy, making it an attractive target for therapeutic intervention.[1][4][5]

KLF10-IN-1 is a small molecule inhibitor of KLF10 that functions by disrupting its DNA binding and transcriptional activity.[6] This inhibitor serves as a valuable chemical probe for studying KLF10-mediated biological effects and for the discovery of novel modulators of the KLF10 pathway through high-throughput screening.

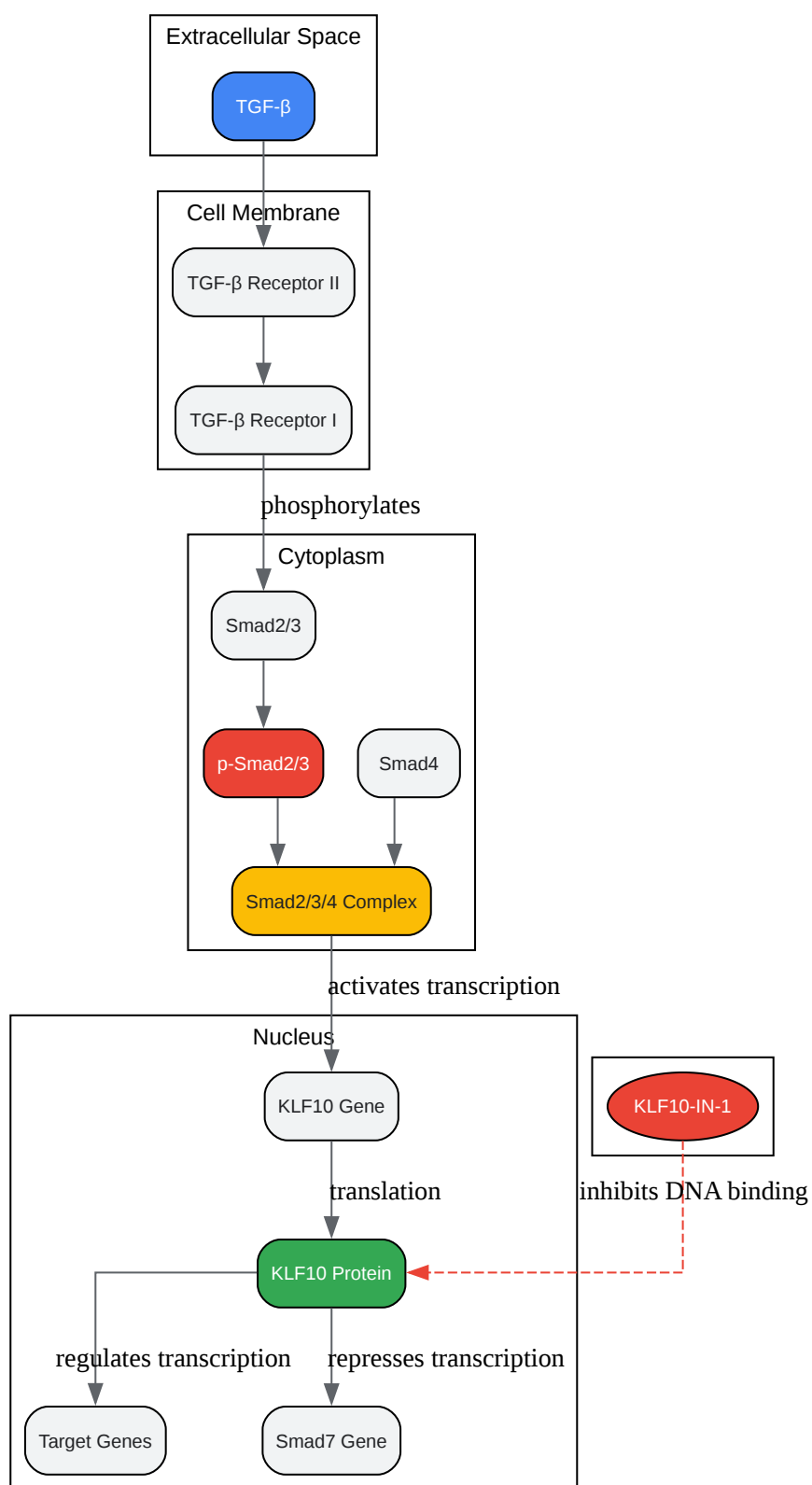
Data Presentation

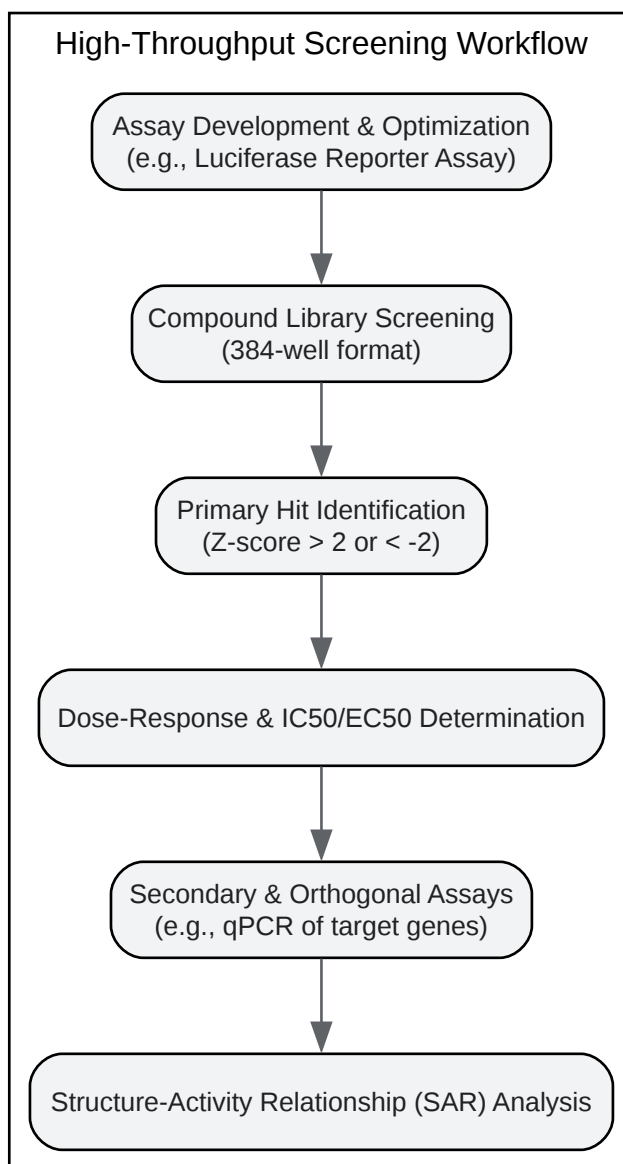
Quantitative Data for KLF10-IN-1

Compound	Target	Assay Type	IC50	Reference
KLF10-IN-1	KLF10	Reporter Gene Assay	40 μ M	[6]

Signaling Pathway

The following diagram illustrates the established signaling pathway involving KLF10.





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- To cite this document: BenchChem. [Application Notes and Protocols for KLF10-IN-1 in High-Throughput Screening]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2499035#klf10-in-1-in-high-throughput-screening-assays]

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